

Preparation of Standard Solutions of Calcium Iodate Monohydrate: Application Notes and Protocols

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Compound of Interest

Compound Name: Calcium iodate monohydrate

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Introduction

Calcium iodate monohydrate ($\text{Ca}(\text{IO}_3)_2 \cdot \text{H}_2\text{O}$) is a stable, oxidizing inorganic salt that serves as an excellent primary standard for the preparation of solutions with a known concentration of iodate ions (IO_3^-).^{[1][2][3]} These standard solutions are crucial in various analytical applications, particularly in redox titrations for the standardization of sodium thiosulfate solutions.^{[4][5][6][7]} The low but appreciable solubility of calcium iodate in water allows for the preparation of saturated solutions which, at a given temperature, have a constant and known concentration of iodate ions. This property makes it a reliable reference material in analytical chemistry. This document provides detailed protocols for the preparation and standardization of **calcium iodate monohydrate** solutions.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **calcium iodate monohydrate** is essential for its accurate use as a primary standard.

Property	Value
Molecular Formula	$\text{Ca}(\text{IO}_3)_2 \cdot \text{H}_2\text{O}$
Molecular Weight	407.9 g/mol [3]
Appearance	White to off-white crystalline powder or colorless monoclinic-prismatic crystals.[8][9]
Solubility in Water	0.09 g/100 mL (0 °C) 0.24 g/100 mL (20 °C) 0.67 g/100 mL (90 °C)[8][10]
Density	4.519 g/cm ³ at 15 °C[8]
Melting Point	Decomposes at 540 °C[8]
CAS Number	10031-32-0[3]

Experimental Protocols

Protocol 1: Preparation of a Saturated Calcium Iodate Solution

This protocol describes the preparation of a saturated aqueous solution of calcium iodate. Due to its limited solubility, a saturated solution provides a stable and reproducible concentration of iodate ions at a constant temperature.

Materials:

- **Calcium iodate monohydrate** ($\text{Ca}(\text{IO}_3)_2 \cdot \text{H}_2\text{O}$), analytical grade
- Deionized water
- Stir plate and magnetic stir bar
- Filtration apparatus (e.g., Buchner funnel and filter paper or a syringe filter)
- Volumetric flasks
- Erlenmeyer flasks

Procedure:

- To prepare a saturated solution, add an excess amount of **calcium iodate monohydrate** (approximately 1 g) to 100 mL of deionized water in an Erlenmeyer flask.
- Place the flask on a magnetic stir plate and stir the solution vigorously for at least 30 minutes to ensure saturation is reached.[4] For optimal equilibrium, allowing the solution to stand for a longer period (e.g., 24 hours) with intermittent stirring is recommended.
- Carefully filter the saturated solution to remove the undissolved solid. The clear filtrate is the saturated calcium iodate solution.
- The concentration of the saturated solution is dependent on the temperature. Therefore, it is crucial to record the temperature at which the saturation was achieved.

Protocol 2: Standardization of the Prepared Calcium Iodate Solution via Iodometric Titration

This protocol outlines the determination of the exact concentration of the prepared calcium iodate solution through a redox titration with a standardized sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) solution.

Principle: The iodate ions (IO_3^-) in the calcium iodate solution react with an excess of iodide ions (I^-) in an acidic medium to liberate iodine (I_2). The liberated iodine is then titrated with a standard solution of sodium thiosulfate using a starch indicator.

The key reactions are:

- $\text{IO}_3^-(\text{aq}) + 5\text{I}^-(\text{aq}) + 6\text{H}^+(\text{aq}) \rightarrow 3\text{I}_2(\text{aq}) + 3\text{H}_2\text{O}(\text{l})$ [5]
- $\text{I}_2(\text{aq}) + 2\text{S}_2\text{O}_3^{2-}(\text{aq}) \rightarrow 2\text{I}^-(\text{aq}) + \text{S}_4\text{O}_6^{2-}(\text{aq})$ [4]

Materials:

- Saturated calcium iodate solution (prepared in Protocol 1)
- Standardized sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) solution (e.g., 0.05 M)

- Potassium iodide (KI), solid
- Hydrochloric acid (HCl), 1 M or 2 M[4][5]
- Starch indicator solution (0.1% or 1%)[4][5]
- Buret, 50 mL
- Pipette, 10 mL or 25 mL
- Erlenmeyer flasks, 250 mL
- Graduated cylinders

Procedure:

- Accurately pipette a known volume (e.g., 25.00 mL) of the clear, saturated calcium iodate solution into a 250 mL Erlenmeyer flask.
- Add approximately 0.5 g of solid potassium iodide (KI) to the flask.[4]
- Add about 1-2 mL of 1 M or 2 M hydrochloric acid (HCl) to acidify the solution.[4][5] The solution should turn a yellowish-brown color due to the formation of iodine.
- Swirl the flask to dissolve the KI and allow the reaction to proceed for about 3-5 minutes.[4]
- Titrate the liberated iodine with the standardized sodium thiosulfate solution from a buret until the yellowish-brown color of the iodine has nearly disappeared.[4]
- Add a few drops of starch indicator solution. The solution will turn a deep blue-black color due to the formation of the starch-iodine complex.[5]
- Continue the titration dropwise with constant swirling until the blue color completely disappears, leaving a colorless solution.[4][5]
- Record the final volume of the sodium thiosulfate solution used.
- Repeat the titration at least two more times to ensure reproducibility.

Calculations: The molarity of the iodate solution can be calculated using the stoichiometry of the reactions. From the balanced equations, 1 mole of IO_3^- reacts to produce 3 moles of I_2 , which in turn react with 6 moles of $\text{S}_2\text{O}_3^{2-}$. Therefore, the mole ratio of IO_3^- to $\text{S}_2\text{O}_3^{2-}$ is 1:6.[5]

Molarity of IO_3^- = (Molarity of $\text{Na}_2\text{S}_2\text{O}_3 \times \text{Volume of Na}_2\text{S}_2\text{O}_3$) / (6 \times Volume of $\text{Ca}(\text{IO}_3)_2$ solution)

Experimental Workflow

Caption: Workflow for the preparation and standardization of a **calcium iodate monohydrate** solution.

Safety Precautions

- Calcium iodate is an oxidizing agent; avoid contact with combustible materials.
- Wear appropriate personal protective equipment (PPE), including safety glasses and gloves, when handling all chemicals.
- Hydrochloric acid is corrosive and should be handled in a well-ventilated area or a fume hood.
- Dispose of all chemical waste according to institutional guidelines.

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